Methodology for Assessing Phoxim Resistance in Tick Populations: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Sebacil*
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Introduction

The emergence and spread of acaricide resistance in tick populations pose a significant threat to livestock health and productivity worldwide. Phoxim, an organophosphate insecticide, has been widely used for tick control, but its efficacy is increasingly compromised by the development of resistance. Monitoring the susceptibility of tick populations to phoxim is crucial for effective resistance management and the development of sustainable control strategies.

These application notes provide detailed protocols for assessing phoxim resistance in tick populations using both conventional bioassays and molecular techniques. The methodologies are designed to be implemented in a laboratory setting and are intended to guide researchers in generating reliable and reproducible data.

Phenotypic Resistance Assessment: Bioassays

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Bioassays are the primary method for determining the phenotypic resistance of ticks to acaricides. The Food and Agriculture Organization (FAO) has standardized several methods, with the Larval Packet Test (LPT) and the Adult Immersion Test (AIT) being the most widely used for assessing resistance to organophosphates like phoxim.[1][2][3]

Larval Packet Test (LPT)

The LPT is the FAO-recommended method for detecting resistance to organophosphates in tick larvae.[1][2] It involves exposing larvae to filter papers impregnated with different concentrations of the acaricide.

Experimental Protocol: Larval Packet Test (LPT) for Phoxim

Materials:

- Phoxim (technical grade)
- Olive oil
- Trichloroethylene (or a suitable alternative solvent)
- Whatman No. 1 filter papers (7.5 cm x 8.5 cm)
- Glass or petri dishes for impregnation
- Micropipettes
- Forceps
- Incubator set at 27-28°C and 80-90% relative humidity
- Stereomicroscope
- 14-21 day old tick larvae from a susceptible reference strain and field-collected populations
- Sealing clips or tape

Procedure:

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- Preparation of Phoxim Solutions:
  - Prepare a stock solution of phoxim in a 2:1 mixture of trichloroethylene and olive oil.
  - Perform serial dilutions of the stock solution to obtain a range of concentrations (e.g., 0.1, 0.5, 1, 5, 10, 50, 100 ppm). The exact range should be determined in preliminary experiments to cover mortalities from 0% to 100%.
  - Prepare a control solution containing only the trichloroethylene and olive oil mixture.
- Impregnation of Filter Papers:
  - For each concentration and the control, place a filter paper in a clean glass or petri dish.
  - Evenly apply 0.7 mL of the corresponding phoxim dilution or control solution onto the filter paper.[2]
  - Allow the solvent to evaporate completely in a fume hood for at least 2 hours, leaving the phoxim evenly distributed in the olive oil on the paper.
- Exposure of Larvae:
  - Fold each impregnated filter paper in half to create a packet and seal two sides with clips or tape.
  - Using a fine brush, carefully place approximately 100 larvae into each packet.
  - Seal the remaining open side of the packet.
  - Prepare at least three replicate packets for each concentration and the control.
- Incubation and Mortality Assessment:
  - Place the sealed packets in an incubator at 27-28°C and 80-90% relative humidity for 24 hours.
  - After 24 hours, open the packets and count the number of live and dead larvae under a stereomicroscope. Larvae that are immobile or unable to move in a coordinated manner

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when prodded are considered dead.

Data Analysis:

- Calculate the percentage mortality for each concentration, corrected for control mortality using Abbott's formula: Corrected % Mortality = [1 - (n in T after treatment / n in C after treatment)] x 100 where 'n' is the number of live larvae, 'T' is the treated group, and 'C' is the control group.
- Perform probit analysis on the mortality data to determine the Lethal Concentration 50% (LC50) and 95% (LC95) values for both the susceptible and field populations.
- Calculate the Resistance Factor (RF) by dividing the LC50 of the field population by the LC50 of the susceptible reference strain.

Table 1: Interpretation of Resistance Factors (RF) for Larval Packet Test

Resistance Factor (RF)	Resistance Level
1-5	Susceptible / Low Resistance
6-10	Moderate Resistance
>10	High Resistance

Adult Immersion Test (AIT)

The AIT is used to assess the resistance of engorged adult female ticks.[4][5] This test is particularly useful when larval rearing is not feasible.

Experimental Protocol: Adult Immersion Test (AIT) for Phoxim

Materials:

- Phoxim (commercial formulation or technical grade)
- Distilled water or a suitable solvent for technical grade phoxim
- Beakers or glass vials

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- Forceps
- Filter paper
- Petri dishes
- Incubator set at 27-28°C and 80-90% relative humidity
- Engorged adult female ticks from a susceptible reference strain and field-collected populations

Procedure:

- Preparation of Phoxim Solutions:
  - Prepare a stock solution of phoxim. If using a commercial formulation, follow the manufacturer's instructions for dilution. For technical grade phoxim, dissolve it in a suitable solvent and then dilute with water to the desired concentrations.
  - Prepare a series of dilutions to establish a dose-response relationship. A starting concentration could be 1 ml/1000 ml as a reference.[6][7]
  - Prepare a control solution containing only distilled water or the solvent used.
- Immersion of Ticks:
  - Select healthy, fully engorged female ticks of similar size and weight.
  - Divide the ticks into groups of 10-20 for each concentration and the control.
  - Immerse each group of ticks in the corresponding phoxim dilution or control solution for a standardized period (e.g., 2 minutes).[4]
  - Ensure complete submersion of the ticks during the immersion period.
- Incubation and Data Collection:

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- After immersion, remove the ticks, blot them dry with filter paper, and place them in clean, labeled petri dishes.
- Incubate the petri dishes at 27-28°C and 80-90% relative humidity.
- Monitor the ticks daily for mortality for up to 7 days. Ticks that are unresponsive to stimuli are considered dead.
- For surviving ticks, monitor egg-laying capacity (oviposition) and the subsequent hatching of eggs.
- Weigh the egg mass produced by each group and calculate the Index of Egg Laying (IEL = weight of eggs / initial weight of females).
- Incubate the eggs under the same conditions and determine the percentage of hatching.

Data Analysis:

- Calculate the percentage mortality for each concentration.
- Calculate the percentage inhibition of oviposition and egg hatchability compared to the control group.
- Determine the LC50 and LC95 values through probit analysis of the mortality data.
- Calculate the Resistance Factor (RF) as described for the LPT.

Table 2: Key Parameters Measured in the Adult Immersion Test

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Parameter	Description
Adult Mortality (%)	Percentage of adult female ticks that die after exposure to phoxim.
Inhibition of Oviposition (%)	Reduction in the amount of eggs laid by treated ticks compared to the control.
Egg Hatchability (%)	Percentage of eggs that successfully hatch from treated ticks compared to the control.
LC50 / LC95	The concentration of phoxim that is lethal to 50% or 95% of the adult ticks.
Resistance Factor (RF)	The ratio of the LC50 of the field population to the LC50 of a susceptible strain.

Molecular Resistance Assessment

Molecular assays provide a more rapid and sensitive method for detecting resistance-conferring genetic markers in tick populations. For organophosphates like phoxim, the primary mechanisms of resistance involve mutations in the target site, the acetylcholinesterase (AChE) enzyme, and increased metabolic detoxification by enzymes such as carboxylesterases (CEs). [8][9]

Detection of Target-Site Mutations in the Acetylcholinesterase (AChE) Gene

Mutations in the AChE gene can prevent the binding of organophosphates, leading to resistance. Sequencing the relevant regions of the AChE gene can identify these mutations.

Experimental Protocol: Sequencing of the Acetylcholinesterase (AChE) Gene

Materials:

- Individual tick samples (larvae or adults)
- DNA extraction kit

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- PCR thermocycler
- Primers for the tick AChE gene (targeting regions with known resistance mutations)
- Taq DNA polymerase and PCR reagents
- Gel electrophoresis equipment
- DNA sequencing service

Procedure:

- DNA Extraction:
  - Extract genomic DNA from individual ticks using a commercial DNA extraction kit, following the manufacturer's instructions.
- PCR Amplification:
  - Amplify the target region of the AChE gene using PCR. Primers should be designed based on conserved regions flanking known mutation sites in tick AChE genes (e.g., AChE1 and AChE3).
  - Example of a generic PCR protocol:
    - Initial denaturation: 95°C for 5 minutes
    - 35 cycles of:
      - Denaturation: 95°C for 30 seconds
      - Annealing: 55-60°C for 30 seconds (optimize based on primer melting temperature)
      - Extension: 72°C for 1 minute
    - Final extension: 72°C for 10 minutes
- Verification of PCR Product:

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- Run the PCR product on an agarose gel to confirm the amplification of a single band of the expected size.

- DNA Sequencing:
  - Purify the PCR product and send it for Sanger sequencing using both the forward and reverse primers.

Data Analysis:

- Align the obtained sequences with a reference susceptible AChE gene sequence from the same or a closely related tick species.
- Identify any single nucleotide polymorphisms (SNPs) that result in amino acid substitutions.
- Compare the identified mutations with previously reported resistance-associated mutations in tick AChE genes.

Table 3: Example of Reported Mutations in Tick AChE Genes Associated with Organophosphate Resistance

Gene	Mutation	Amino Acid Change	Reference
AChE3	G -> C	R86Q	(Temeyer et al., 2004)
AChE3	A -> G	I54V	(Temeyer et al., 2009)
AChE1	G -> A	G192S	(Swale et al., 2016)

Quantification of Carboxylesterase (CE) Gene Expression by qPCR

Overexpression of carboxylesterase genes can lead to increased detoxification of organophosphates. Quantitative PCR (qPCR) can be used to measure the relative expression levels of these genes in resistant versus susceptible ticks.

Experimental Protocol: qPCR for Carboxylesterase (CE) Gene Expression

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Materials:

- Tick samples from resistant and susceptible populations
- RNA extraction kit
- DNase I
- Reverse transcription kit
- qPCR instrument
- Primers for target CE genes and a reference (housekeeping) gene (e.g., actin, GAPDH)
- SYBR Green or TaqMan qPCR master mix

Procedure:

- RNA Extraction and cDNA Synthesis:
  - Extract total RNA from tick samples using a commercial kit.
  - Treat the RNA with DNase I to remove any contaminating genomic DNA.
  - Synthesize first-strand cDNA from the RNA using a reverse transcription kit.
- qPCR:
  - Set up the qPCR reaction with primers for the target CE gene(s) and a reference gene.
  - Example of a qPCR cycling protocol:
    - Initial denaturation: 95°C for 10 minutes
    - 40 cycles of:
      - Denaturation: 95°C for 15 seconds
      - Annealing/Extension: 60°C for 1 minute

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- Include a melt curve analysis at the end of the run to verify the specificity of the amplification.

Data Analysis:

- Determine the cycle threshold (Ct) values for the target and reference genes in both resistant and susceptible samples.
- Calculate the relative expression of the target CE gene using the delta-delta Ct (ΔΔCt) method.
- A significant increase in the expression of the CE gene in the resistant population compared to the susceptible population indicates a potential role in metabolic resistance.

Table 4: Example of Primer Sequences for qPCR of a Putative Carboxylesterase Gene in Rhipicephalus microplus

Gene	Primer Name	Sequence (5' - 3')
Carboxylesterase	RmCE_F	GGT GAG AAG GAG GAG AAG GA
RmCE_R	CTT GTC GTC GTC GTC GTT GT	
Reference (Actin)	RmActin_F	GCT GAC CGT ATG AAG AAG G
RmActin_R	GGT GGT GGT GAA GAG GTA G	

Visualizing Experimental Workflows

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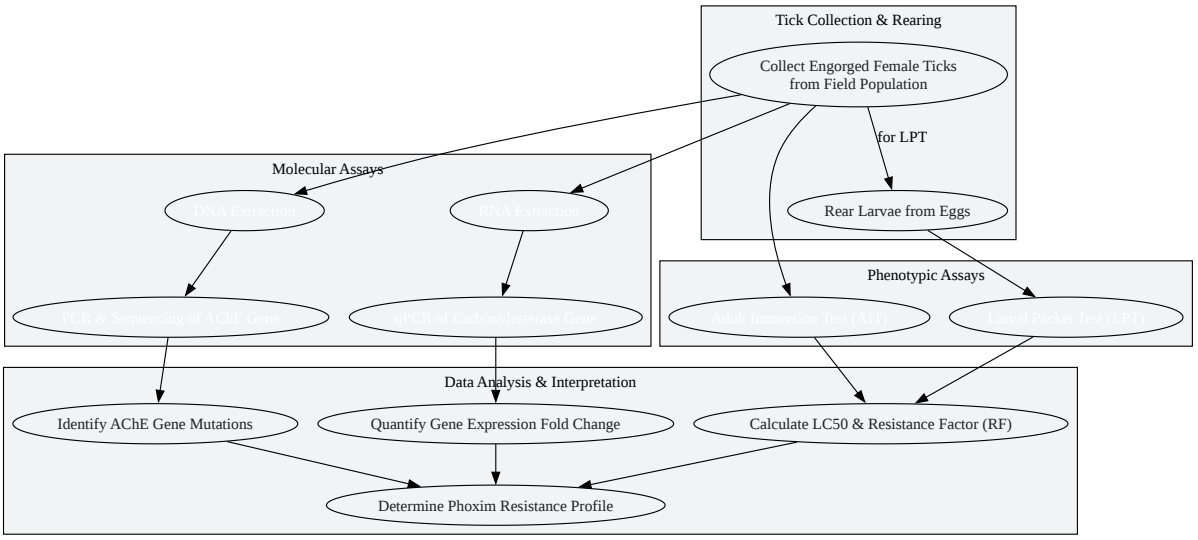

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Conclusion

The methodologies outlined in these application notes provide a comprehensive framework for assessing phoxim resistance in tick populations. By combining phenotypic bioassays with molecular analyses, researchers can gain a thorough understanding of the resistance status and the underlying mechanisms in the tick populations they are studying. This information is essential for making informed decisions on tick control strategies, preserving the efficacy of

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existing acaricides, and guiding the development of new and effective control agents. It is recommended to always include a known susceptible reference tick strain in all assays for accurate comparison and calculation of resistance levels.

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